

Urolithin A cross-species conservation mechanisms

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Compound Focus: Urolithin A

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Conserved Mechanisms of Urolithin A

Extensive research indicates that **Urolithin A**'s core mechanism of action, particularly the induction of **mitophagy** (the selective autophagy of damaged mitochondria), is highly conserved across species. The table below outlines the key evidence from various model organisms to humans.

Species / System	Conserved Mechanism / Pathway	Key Experimental Findings	Citation
C. elegans	Induction of mitophagy via PINK1/Parkin pathway; Lifespan extension	Improved muscle function; Extended lifespan	[1] [2]
Rodents (Mice/Rats)	Activation of mitophagy & mitochondrial biogenesis (PINK1/Parkin, SIRT1/PGC-1 α); Anti-inflammatory (Inhibition of NF- κ B/MAPK)	Enhanced muscle endurance; Reduced inflammation in various disease models (e.g., renal fibrosis, osteoarthritis); Improved cardiac & cognitive function	[1] [3] [4]
Human Immune Cells (in vitro)	Anti-inflammatory action via inhibition of NF- κ B and MAPK pathways; Reduction of pro-	Attenuation of LPS-induced TNF- α ; Inhibition of I κ B α phosphorylation and MAPK activation	[5] [6] [7]

Species / System	Conserved Mechanism / Pathway	Key Experimental Findings	Citation
	inflammatory cytokines (TNF- α , IL-6)		
Human Clinical Trials	Improved mitochondrial health & muscle function; Modulation of immune cell subsets	Increased muscle strength & endurance in middle-aged/older adults; Expansion of naive-like CD8+ T cells; Enhanced fatty acid oxidation in immune cells	[3] [8]

Detailed Experimental Protocols

To ensure the reproducibility of findings on **Urolithin A**'s mechanisms, here is a summary of the key methodologies used in the cited research.

- Cell Viability Assays (e.g., CCK-8, MTT)
 - **Purpose:** To determine the non-cytotoxic concentration range of UA for subsequent experiments.
 - **Protocol:** Cells (e.g., chondrocytes, macrophages) are seeded in 96-well plates. After adherence, they are treated with a range of UA concentrations (e.g., 1-50 μ M) for 24-48 hours. A CCK-8 or MTT solution is added, and the absorbance is measured at 450 nm or 570 nm, respectively. Data is expressed as a percentage of viability relative to the untreated control [5] [7].
- Western Blot Analysis
 - **Purpose:** To detect protein expression and phosphorylation status in signaling pathways.
 - **Protocol:** Cells or tissue homogenates are lysed, and total protein is extracted. Proteins are separated by SDS-PAGE, transferred to a PVDF membrane, and incubated with specific primary antibodies (e.g., against p-ERK, p-p65, PINK1, LC3). After incubation with HRP-conjugated secondary antibodies, protein bands are visualized using ECL substrate and quantified by densitometry [6] [7].
- Flow Cytometry for Immune Phenotyping
 - **Purpose:** To quantify changes in immune cell populations and their metabolic state.

- **Protocol:** Peripheral blood mononuclear cells (PBMCs) are isolated from human blood. Cells are stained with fluorescently labeled antibodies against cell surface markers (e.g., CD3, CD8, CD45RA) and transcription factors. For metabolism, cells can be loaded with dyes to measure mitochondrial membrane potential or fatty acid oxidation. Data is acquired on a flow cytometer and analyzed using specialized software [8].
- In Vivo Models (e.g., UUO, Aging Mice)
 - **Purpose:** To evaluate the therapeutic effect of UA in a whole organism.
 - **Protocol:** In rodent models, UA is typically administered via oral gavage or mixed in the diet. For the Unilateral Ureteral Obstruction (UUO) model, renal fibrosis is induced surgically, and UA is administered post-operatively. Tissues (kidney, muscle) are collected for histological and molecular analysis. For aging studies, old mice are supplemented with UA for weeks to months, and muscle function is assessed using treadmill or grip strength tests [3] [4].

Quantitative Data from Key Studies

The following table presents quantitative findings that demonstrate the physiological impact of **Urolithin A** supplementation.

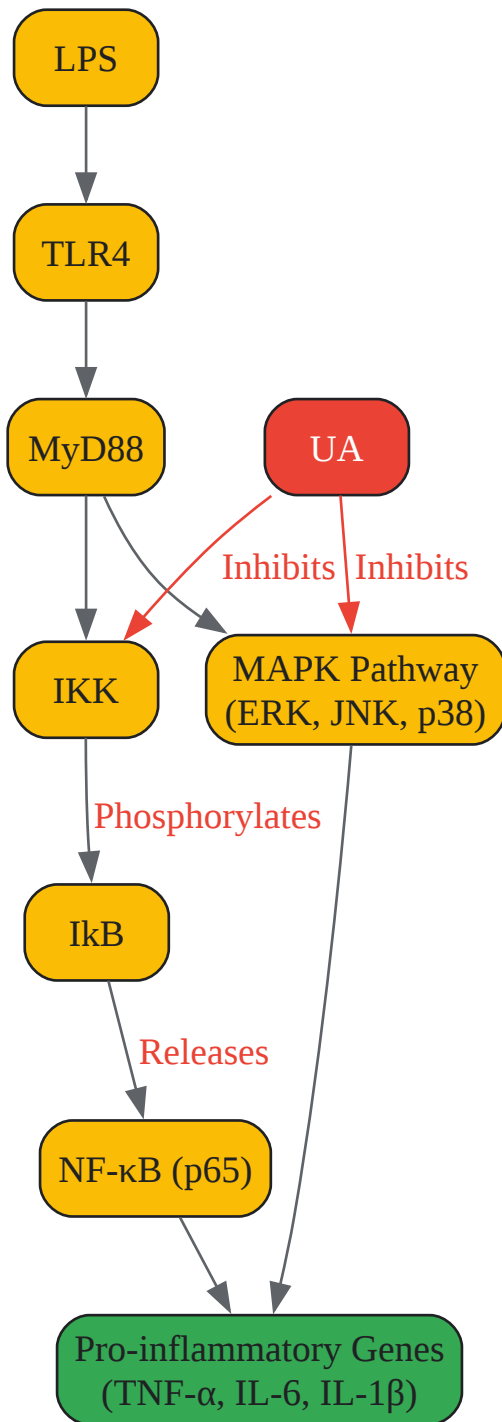
Study Model	Intervention	Key Quantitative Outcome	Citation
Human Clinical Trial (Middle-aged adults)	500 mg or 1000 mg UA daily for 4 months	~12% increase in muscle strength; Significant improvement in aerobic endurance (6-min walk test); Lower plasma acylcarnitines & C-reactive protein	[3]
Human Clinical Trial (Middle-aged adults)	1000 mg UA daily for 4 weeks	0.50 percentage point increase in naive-like CD8+ T cells; 14.72 percentage point increase in CD8+ fatty acid oxidation capacity	[8]
Human Cells (in vitro)	25-50 μ M UA in LPS-stimulated macrophages	Significant inhibition of I κ B α phosphorylation and MAPK activation; Reduced intracellular Ca ²⁺ and ROS production	[6]
Rodent Model (Aging mice)	UA supplementation	Improved muscle function; Enhanced running endurance	[3]

Signaling Pathway Diagrams

The conserved anti-inflammatory and mitophagy-activating effects of **Urolithin A** can be visualized through its action on specific signaling pathways.

Anti-inflammatory Signaling Pathway

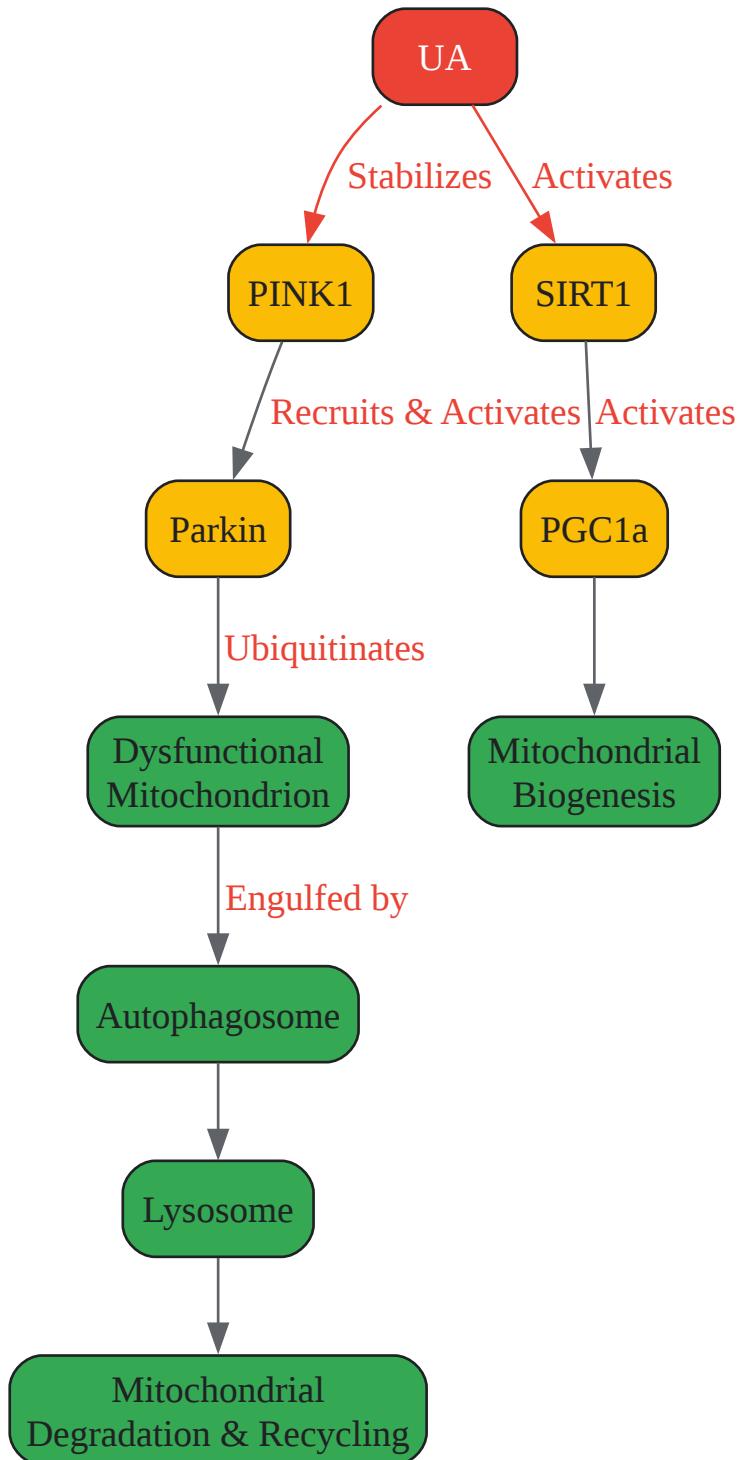
The diagram below illustrates how **Urolithin A** inhibits the NF- κ B and MAPK pathways to exert its anti-inflammatory effects, as demonstrated in studies on immune cells [6] [7].



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Mitophagy Activation Pathway

The diagram below shows the core mitophagy pathway induced by **Urolithin A**, which is conserved from invertebrates to humans and fundamental to its role in improving mitochondrial health [1] [2].



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Key Insights for Research and Development

- **Target Mitophagy for Age-Related Decline:** The strongest conserved mechanism and clinical evidence supports developing UA for conditions driven by mitochondrial dysfunction, such as **sarcopenia and immunosenescence** [3] [8].
- **Consider the Metabotype and Metabolism:** Only about 40% of humans efficiently produce UA from dietary precursors, creating a "urolithin metabotype (UM)" variability. When UA is absorbed, it undergoes rapid phase II conjugation, which can reduce its activity in the bloodstream [5] [9]. However, evidence suggests active UA monomers may be regenerated in target tissues [10].
- **Leverage Cross-Species Validation:** The conservation of UA's mechanisms from *C. elegans* to humans strengthens its validity as a therapeutic target and supports the use of these models in preclinical development [1] [3] [2].

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References

1. Pharmacological Effects of Urolithin A and Its Role in ... [pmc.ncbi.nlm.nih.gov]
2. Comparative Evaluation of Urolithin A and Spermidine [preprints.org]
3. Urolithin A improves muscle strength, exercise ... [pmc.ncbi.nlm.nih.gov]
4. Urolithin A attenuates renal fibrosis by inhibiting TGF- β 1 ... [sciencedirect.com]
5. Comparative studies of urolithins and their phase II ... [pmc.ncbi.nlm.nih.gov]
6. The gut microbiota metabolite urolithin A inhibits NF- κ B ... [nature.com]
7. Urolithin a attenuates IL-1 β -induced inflammatory ... [journal-inflammation.biomedcentral.com]
8. Effect of the mitophagy inducer urolithin A on age-related ... [nature.com]
9. Urolithins: a Comprehensive Update on their Metabolism ... [pmc.ncbi.nlm.nih.gov]
10. Emerging evidence of Urolithin A in sports nutrition [frontiersin.org]

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